

# Essential Safety and Logistical Information for Handling CEP-28122 Mesylate Salt

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## Compound of Interest

Compound Name: CEP-28122 mesylate salt

Cat. No.: B1516159

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **CEP-28122 mesylate salt**, a potent and selective ALK inhibitor.[1][2] Adherence to these guidelines is critical for maintaining a safe laboratory environment.

## Hazard Identification and Classification

According to the Safety Data Sheet (SDS), **CEP-28122 mesylate salt** is not classified as a hazardous substance or mixture.[3] However, as a standard practice for all laboratory chemicals, appropriate precautions should be taken to minimize exposure.

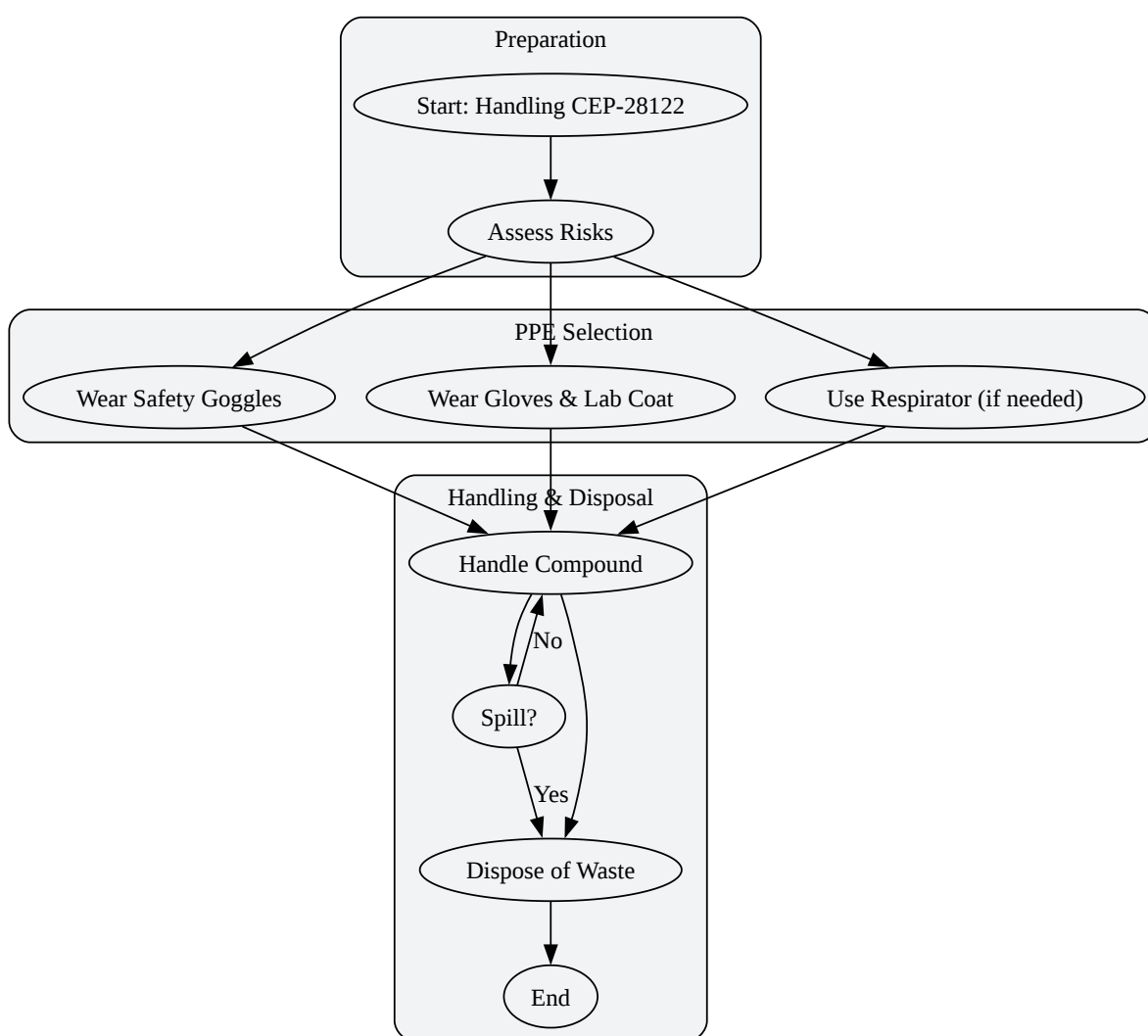
### Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>39</sub> CIN <sub>6</sub> O <sub>6</sub> S[3][4]
Molecular Weight	635.17[3][4]
Appearance	White to off-white solid[4]
Purity	≥99.79%[5]

## Personal Protective Equipment (PPE)

While not classified as hazardous, the use of appropriate personal protective equipment is mandatory to prevent accidental contact and ensure personal safety.

PPE Category	Recommendation
Eye/Face Protection	Wear chemical safety goggles.
Skin Protection	Wear protective gloves and a lab coat.
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or for handling large quantities.



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## First Aid Measures

In the event of accidental exposure, follow these first aid procedures immediately.[\[3\]](#)

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Seek medical attention. <a href="#">[3]</a>
Skin Contact	Remove contaminated clothing and rinse skin thoroughly with water. Seek medical attention if irritation develops. <a href="#">[3]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention. <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention. <a href="#">[3]</a>

## Storage and Handling

Proper storage and handling are crucial to maintain the integrity of **CEP-28122 mesylate salt** and ensure laboratory safety.

### Storage Conditions

Condition	Temperature	Duration	Notes
Solid	4°C	Long-term	Sealed storage, away from moisture. <a href="#">[4]</a>
In Solvent	-80°C	6 months	Sealed storage, away from moisture. <a href="#">[2]</a> <a href="#">[4]</a>
In Solvent	-20°C	1 month	Sealed storage, away from moisture. <a href="#">[2]</a> <a href="#">[4]</a>

## Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

## Accidental Release Measures

In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Wear full personal protective equipment, including a respirator.
- Clean-up: Use an appropriate method to clean up the spill without creating dust.
- Dispose: Collect the spilled material and any contaminated items into a sealed container for proper disposal.

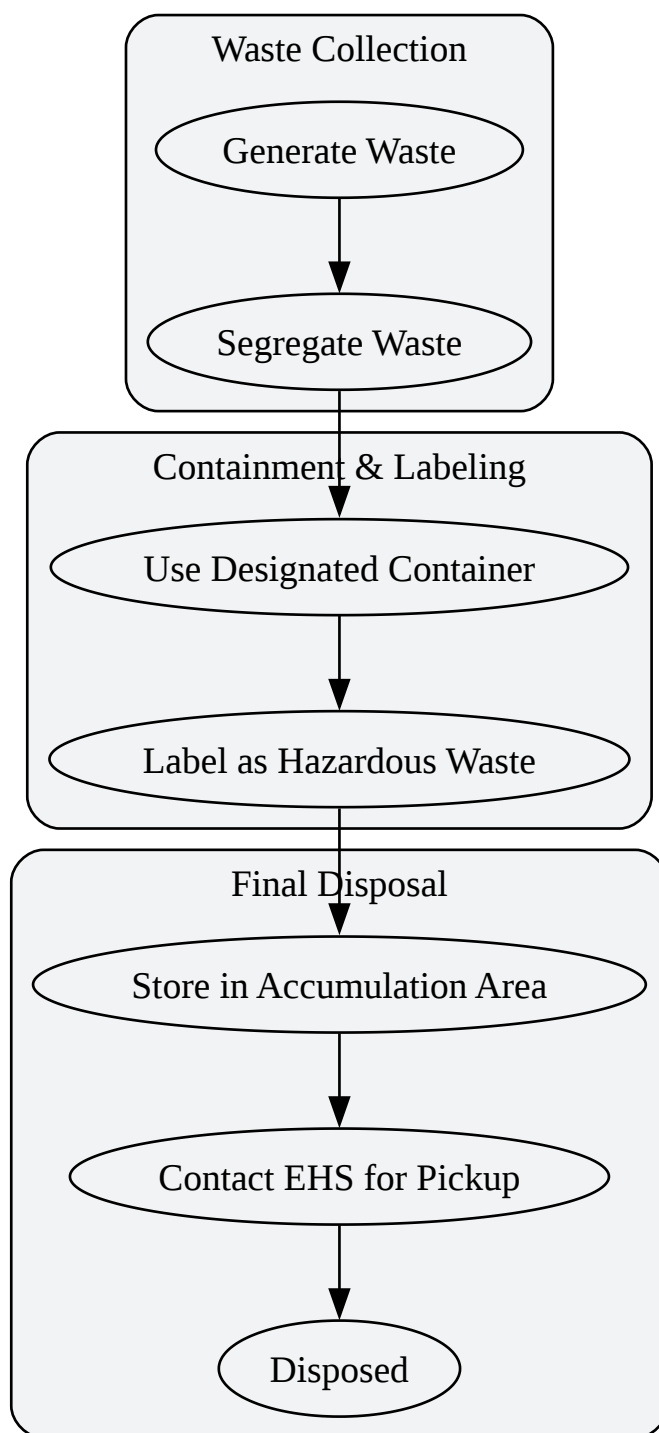
## Disposal Plan

All waste materials, including the compound itself and any contaminated labware (e.g., pipette tips, gloves, containers), should be treated as hazardous chemical waste.

- Segregation: Collect all **CEP-28122 mesylate salt** waste in a designated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name: "**CEP-28122 mesylate salt**".
- Storage: Store the waste container in a designated satellite accumulation area.

- Disposal: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of this chemical down the drain or in the regular trash.

[6]



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## References

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